

The Versatility of 1,2-Dibromobutane in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: 1,2-Dibromobutane

Cat. No.: B1584511

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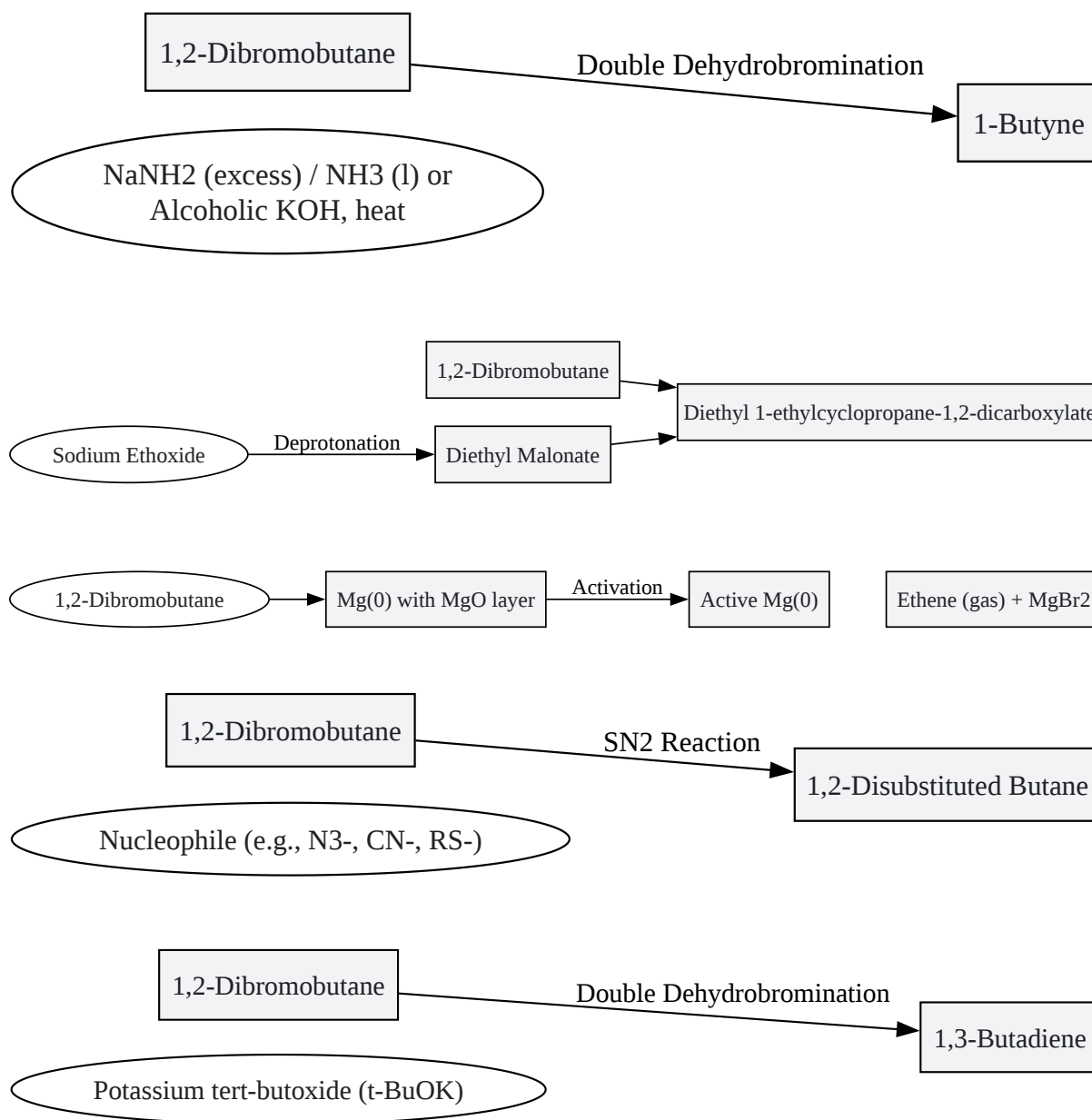
For Researchers, Scientists, and Drug Development Professionals

Introduction: **1,2-Dibromobutane** is a versatile haloalkane intermediate that serves as a valuable building block in a wide array of organic transformations. Its two bromine atoms, situated on adjacent carbons, provide a gateway for the synthesis of diverse molecular architectures, including cyclic compounds, alkynes, dienes, and functionalized alkanes. This document provides detailed application notes and experimental protocols for the use of **1,2-dibromobutane** in several key synthetic applications.

Synthesis of Alkynes via Double Dehydrobromination

1,2-Dibromobutane can be readily converted to 1-butyne through a double dehydrobromination reaction. This elimination reaction is typically carried out using a strong base.

Reaction Pathway:



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